

Comparative Analysis of Wulfenioidin Diterpenoids: A Guide for Researchers

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Compound of Interest

Compound Name: Wulfenioidin H

Cat. No.: B15138886

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the biological activities of Wulfenioidin diterpenoids, supported by experimental data. The information is presented to facilitate the evaluation of these compounds for potential therapeutic applications.

Data Presentation: Bioactivity of Wulfenioidin Diterpenoids

The following tables summarize the quantitative data on the anti-Zika virus and anti-inflammatory activities of various Wulfenioidin diterpenoids isolated from *Orthosiphon wulfenioides*.

Table 1: Anti-Zika Virus (ZIKV) Activity of Wulfenioidin Diterpenoids

Compound	EC50 (μM)	Cytotoxicity (CC50 in Vero cells, μM)	Notes
Wulfeniodin F (Compound 3)	8.07	> 100	Interferes with ZIKV replication by inhibiting the expression of the ZIKV envelope (E) protein. [1]
Wulfeniodin H (Compound 5)	8.50	> 100	Interferes with ZIKV replication by inhibiting the expression of the ZIKV envelope (E) protein. [1]

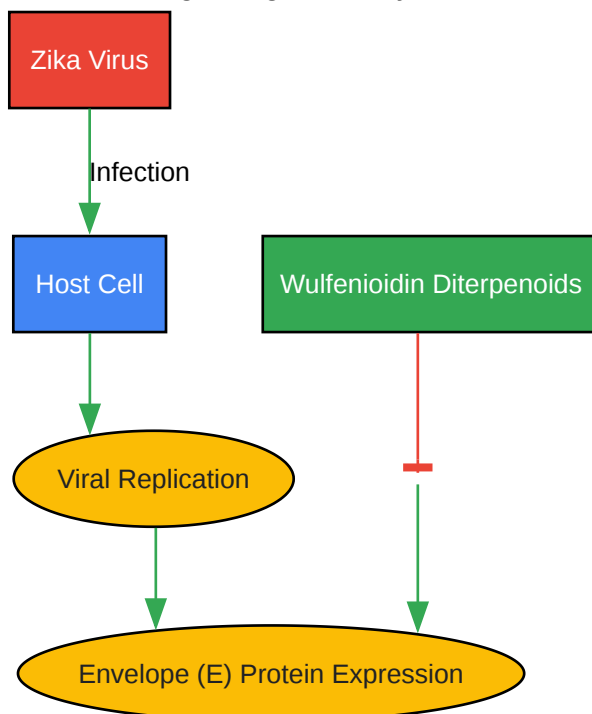
Table 2: NLRP3 Inflammasome Inhibitory Activity of Wulfeniodones

Compound	LDH Inhibition IC50 (μM)	Mechanism of Action
Wulfeniodones A-D, F, H	0.23 - 3.43	Prevents mononuclear macrophage cell pyroptosis induced by LPS and nigericin. Selectively inhibit the NLRP3 inflammasome.

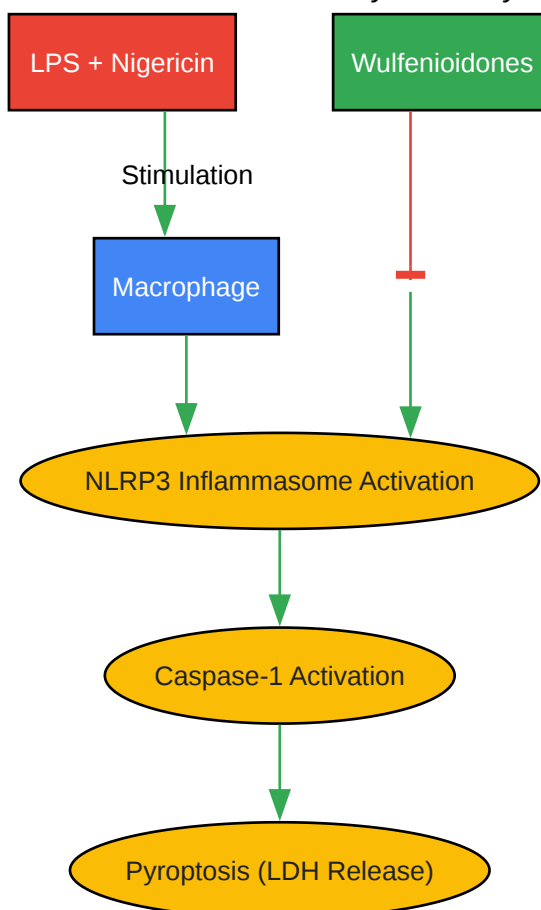
Signaling Pathways and Experimental Workflow

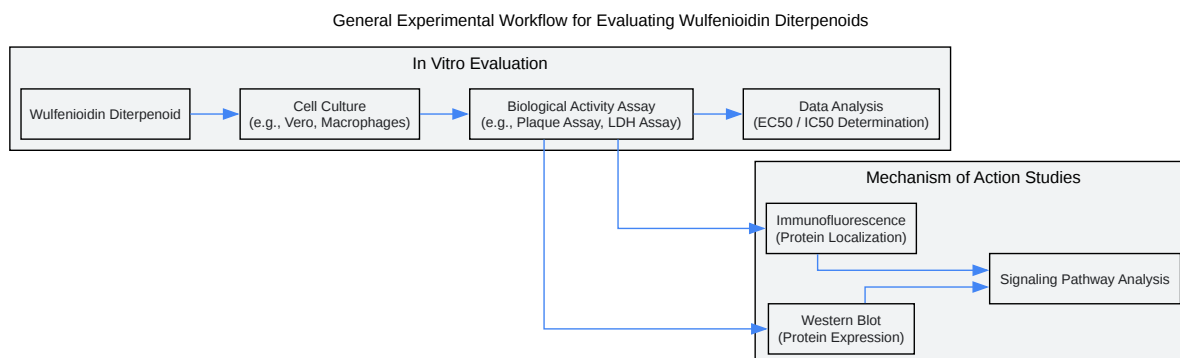
The biological activities of Wulfeniodin diterpenoids are attributed to their interaction with specific cellular signaling pathways. The diagrams below illustrate the proposed mechanism of action for their anti-Zika virus and anti-inflammatory effects, along with a general experimental workflow for their evaluation.

Proposed Anti-Zika Virus Signaling Pathway of Wulfenioidin Diterpenoids



Proposed NLRP3 Inflammasome Inhibitory Pathway of Wulfenioidones





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References

- 1. bibliotecadigital.uchile.cl [bibliotecadigital.uchile.cl]
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